

Ethyl Phenoxyacetate: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: Ethyl phenoxyacetate

Cat. No.: B1293768

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This technical guide provides a comprehensive overview of the solubility of **ethyl phenoxyacetate** in various organic solvents. **Ethyl phenoxyacetate** (CAS No. 2555-49-9), an ester recognized for its pleasant floral scent, serves as a crucial intermediate in the synthesis of pharmaceuticals and agrochemicals. Its solubility profile is a critical parameter for its application in chemical reactions, purification processes, and formulation development.

Core Concepts in Solubility

The solubility of a solute in a solvent is governed by the principle of "like dissolves like." This means that substances with similar intermolecular forces are more likely to be soluble in one another. **Ethyl phenoxyacetate** possesses both polar (ester group) and non-polar (phenyl and ethyl groups) characteristics, influencing its solubility across a spectrum of organic solvents.

Qualitative Solubility Profile

Ethyl phenoxyacetate is widely reported to be soluble in a range of common organic solvents. Its polar ester group facilitates interactions with polar solvents, while the non-polar aromatic ring and ethyl chain allow for solubility in non-polar media.

General Solubility Observations:

- **High Solubility:** **Ethyl phenoxyacetate** is known to be soluble in polar aprotic solvents such as acetone and in polar protic solvents like ethanol. It is also soluble in diethyl ether.
- **Limited Aqueous Solubility:** The presence of the hydrophobic phenoxy group results in limited solubility in water. Reports indicate it is immiscible with water.

While extensive quantitative data is not readily available in the public domain, the following table summarizes the qualitative solubility information gathered from various sources.

Quantitative Solubility Data

A comprehensive search of scientific literature and chemical databases did not yield specific quantitative solubility data (e.g., in g/100 mL or mole fraction at various temperatures) for **ethyl phenoxyacetate** in a wide array of organic solvents. One source provides an estimated aqueous solubility of 874.4 mg/L at 25 °C. The absence of more detailed data highlights a potential area for future research to fully characterize the physicochemical properties of this important compound.

Table 1: Qualitative and Limited Quantitative Solubility of **Ethyl Phenoxyacetate**

Solvent Class	Solvent	Qualitative Solubility	Quantitative Data (at 25 °C)
Water	Water	Limited / Immiscible	~ 874.4 mg/L (estimated)
Alcohols	Ethanol	Soluble	Data not available
Ketones	Acetone	Soluble	Data not available
Ethers	Diethyl Ether	Soluble	Data not available

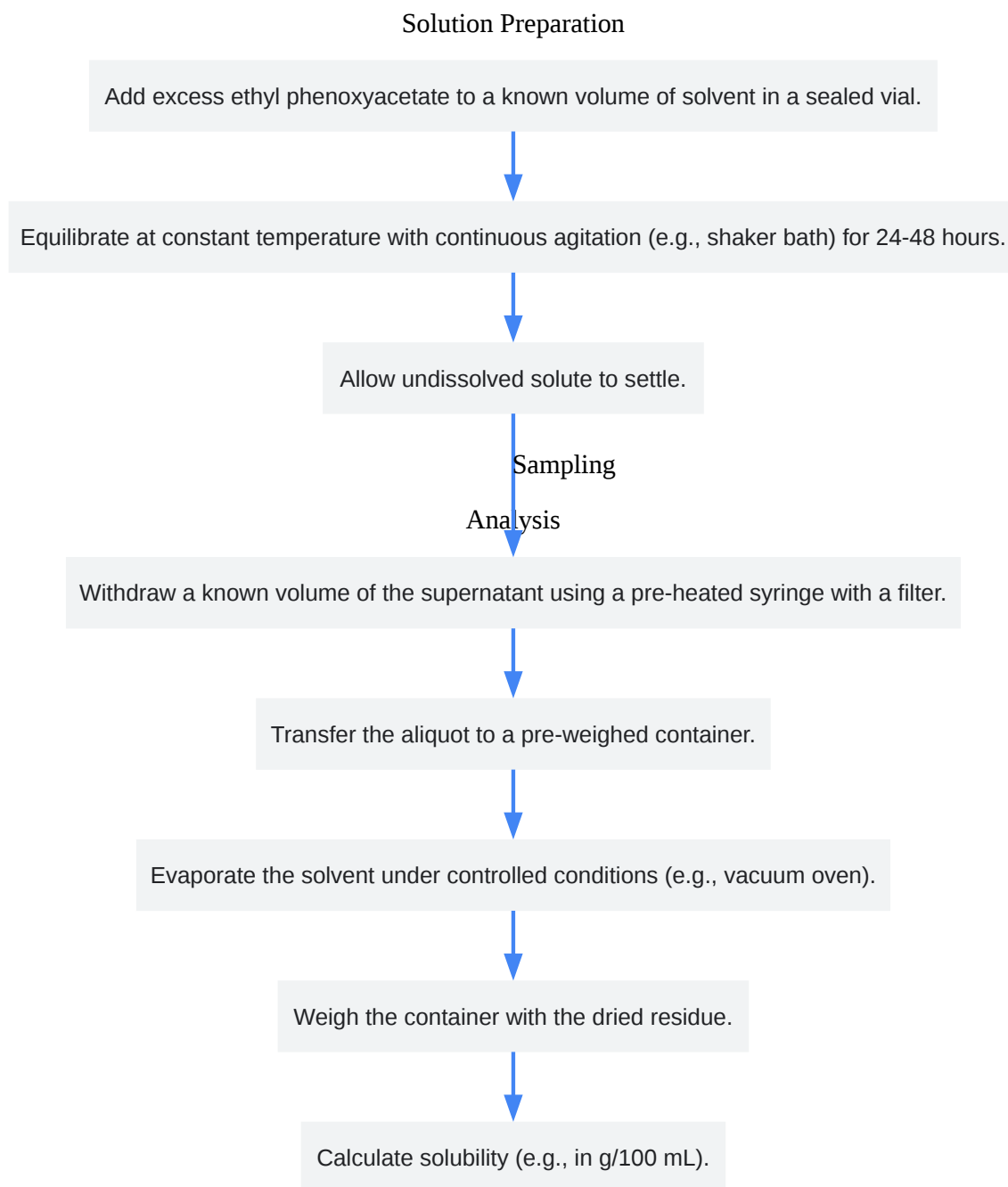
Experimental Protocols for Solubility Determination

The following are detailed, generalized methodologies for determining the solubility of a liquid solute like **ethyl phenoxyacetate** in organic solvents. These protocols are based on established analytical techniques.

Gravimetric Method (Isothermal Equilibrium)

This classic method involves preparing a saturated solution at a constant temperature and then determining the concentration of the solute by evaporating the solvent.

Experimental Workflow:



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Figure 1: Gravimetric Solubility Determination Workflow.

Detailed Steps:

- Preparation of Saturated Solution:
 - Add an excess amount of **ethyl phenoxyacetate** to a known volume of the desired organic solvent in a sealed, temperature-controlled vessel.
 - Agitate the mixture at a constant temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. The presence of undissolved **ethyl phenoxyacetate** is necessary to confirm saturation.
- Sample Collection and Analysis:
 - After equilibration, cease agitation and allow the undissolved solute to settle.
 - Carefully withdraw a known volume of the clear, saturated supernatant using a pre-calibrated pipette or syringe. To prevent precipitation upon cooling, the sampling device can be pre-warmed to the equilibration temperature.
 - Transfer the aliquot to a pre-weighed, clean, and dry container.
 - Determine the mass of the collected solution.
 - Carefully evaporate the solvent under controlled conditions (e.g., in a vacuum oven at a temperature that does not cause decomposition of the solute) until a constant weight of the residue (**ethyl phenoxyacetate**) is achieved.
- Calculation:
 - The solubility is calculated as the mass of the dried **ethyl phenoxyacetate** per volume or mass of the solvent.

UV-Visible Spectrophotometry

This method is suitable if **ethyl phenoxyacetate** exhibits a distinct UV-Vis absorbance peak that is not interfered with by the solvent.

Experimental Workflow:

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